

Application Notes and Protocols for Assessing Allylestrenol's Impact on Gene Expression

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Compound of Interest

Compound Name: *Allylestrenol*

Cat. No.: *B1665242*

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Introduction

Allylestrenol is a synthetic progestogen that mimics the action of natural progesterone by binding to and activating the progesterone receptor (PR).^{[1][2][3]} This interaction triggers a cascade of molecular events that ultimately alter gene expression in target cells, influencing physiological processes such as endometrial receptivity and pregnancy maintenance.^{[2][4][5]} Understanding the specific genes and pathways modulated by **Allylestrenol** is crucial for elucidating its mechanism of action and for the development of related therapeutic agents.

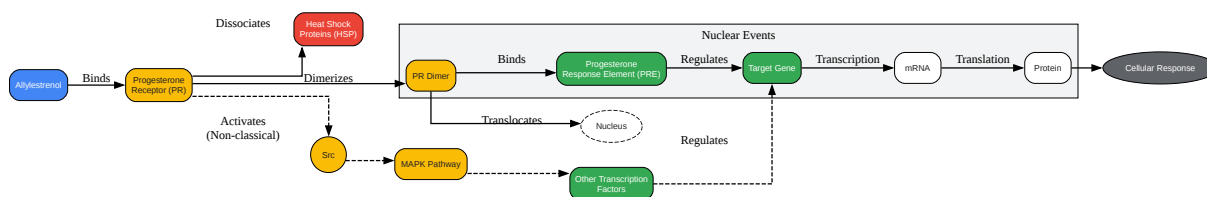
These application notes provide a comprehensive guide to assessing the impact of **Allylestrenol** on gene expression, with a focus on in vitro methodologies using the Ishikawa human endometrial adenocarcinoma cell line, a well-established model for studying progestin action.

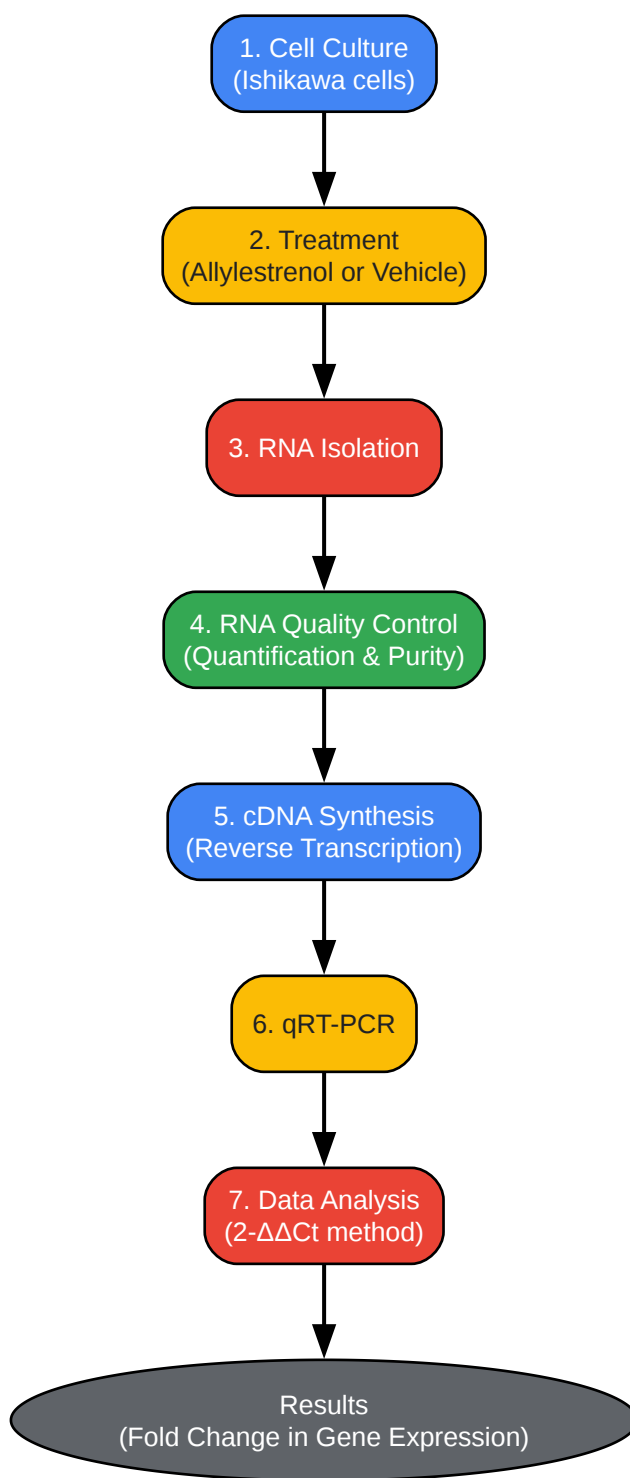
Key Signaling Pathway Modulated by Allylestrenol

Allylestrenol, acting as a progesterone receptor agonist, primarily influences gene expression through the classical genomic signaling pathway. This involves the binding of **Allylestrenol** to the progesterone receptor in the cytoplasm, leading to the dissociation of heat shock proteins, receptor dimerization, and translocation of the **Allylestrenol**-PR complex into the nucleus. Inside the nucleus, this complex binds to specific DNA sequences known as progesterone

response elements (PREs) in the promoter regions of target genes, thereby modulating their transcription.

Furthermore, non-classical pathways involving rapid, non-genomic actions of progestins have been described. These can involve the activation of cytoplasmic signaling cascades, such as the Src/MAPK pathway, which can in turn influence gene expression indirectly by phosphorylating other transcription factors.





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References

- 1. go.drugbank.com [go.drugbank.com]
- 2. What is the mechanism of Allylestrenol? [synapse.patsnap.com]
- 3. What is Allylestrenol used for? [synapse.patsnap.com]
- 4. Evaluation of allylestrenol for clinical pregnancies in patients treated with assisted reproductive techniques: a retrospective, propensity score matched, observational study - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Evaluation of allylestrenol for clinical pregnancies in patients treated with assisted reproductive techniques: a retrospective, propensity score matched, observational study - PMC [pmc.ncbi.nlm.nih.gov]
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